An In-Depth Technical Guide to N-(1-phenylethyl)acetamide

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Compound of Interest

Compound Name:	*N-(1-Phenylethyl)acetamide*
CAS No.:	*6284-14-6*
Cat. No.:	*B1195097*

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This guide provides a comprehensive overview of **N-(1-phenylethyl)acetamide**, including its chemical identity, properties, synthesis, and relevance in research and development. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

The nomenclature and various identifiers for **N-(1-phenylethyl)acetamide** are crucial for accurate documentation and research.

IUPAC Name: **N-(1-phenylethyl)acetamide**[1]

(S)-Enantiomer IUPAC Name: N-[(1S)-1-phenylethyl]acetamide[2]

Synonyms:

- N-Acetyl-1-phenylethylamine[3][4]
- N-(alpha-Methylbenzyl)acetamide[1]

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- N-α-Phenethylacetamide[3][4]
- N-alpha-phenylethylacetamide[1]
- N-alpha-methylbenzylacetamide[1]
- DL-N-acetyl-alpha-methylbenzylamine[1][5]

Physicochemical Properties

A summary of the key quantitative data for **N-(1-phenylethyl)acetamide** is presented below. This information is fundamental for its application in experimental settings.

Property	Value	Source
Molecular Formula	C10H13NO	[1][2]
Molecular Weight	163.22 g/mol	[1][2]
CAS Number	36065-27-7	[1][3]
(R)-Enantiomer CAS	36283-44-0	[6][7]
(S)-Enantiomer CAS	19144-86-6	[2]
Appearance	White to Yellow to Orange powder to crystal	[3][4]
Melting Point	73.0 to 77.0 °C	[3]

Synthesis and Experimental Protocols

N-(1-phenylethyl)acetamide is a member of the acetamide class, formed through the formal condensation of the amino group of 1-phenylethylamine with acetic acid.[1] The synthesis of its enantiomers is of significant interest in medicinal chemistry due to the differing biological activities of stereoisomers.[2][6]

A common method for the synthesis of the (+)-enantiomer involves the reaction of (R)-(+)-1-phenylethylamine with acetic anhydride.

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Protocol:

- Dissolve (R)-(+)-1-phenylethylamine (30 g) in chloroform (200 ml) and cool the solution in an ice bath.
- Add acetic anhydride (38.4 g) dropwise to the solution.
- After the reaction is complete, add ice water to the mixture.
- Extract the mixture with chloroform.
- Wash the chloroform extract with a 1N aqueous solution of sodium hydroxide and then with water.
- Dry the extract and concentrate it under reduced pressure to obtain crystals.
- Recrystallize the crude product from isopropyl ether to yield pure (+)-**N-(1-phenylethyl)acetamide** (32.2 g).[5]

Other notable methods for the synthesis of **N-(1-phenylethyl)acetamide** and its derivatives include:

- Direct Amidation: This involves reacting (S)-1-phenylethan-1-amine with acetyl chloride in the presence of a base like triethylamine, which can result in high yields and purity.[2]
- Kinetic Resolution: Chemoenzymatic approaches, often utilizing lipases such as Candida antarctica lipase B (CALB), can be employed for the kinetic resolution of racemic 1-phenylethylamine. In this process, one enantiomer (e.g., the (R)-enantiomer) is preferentially acylated to form the corresponding amide, which can then be separated from the unreacted (S)-amine.[6] The maximum theoretical yield for the desired product in a kinetic resolution is 50%.[6]

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of N-substituted acetamides, which is applicable to **N-(1-phenylethyl)acetamide**.

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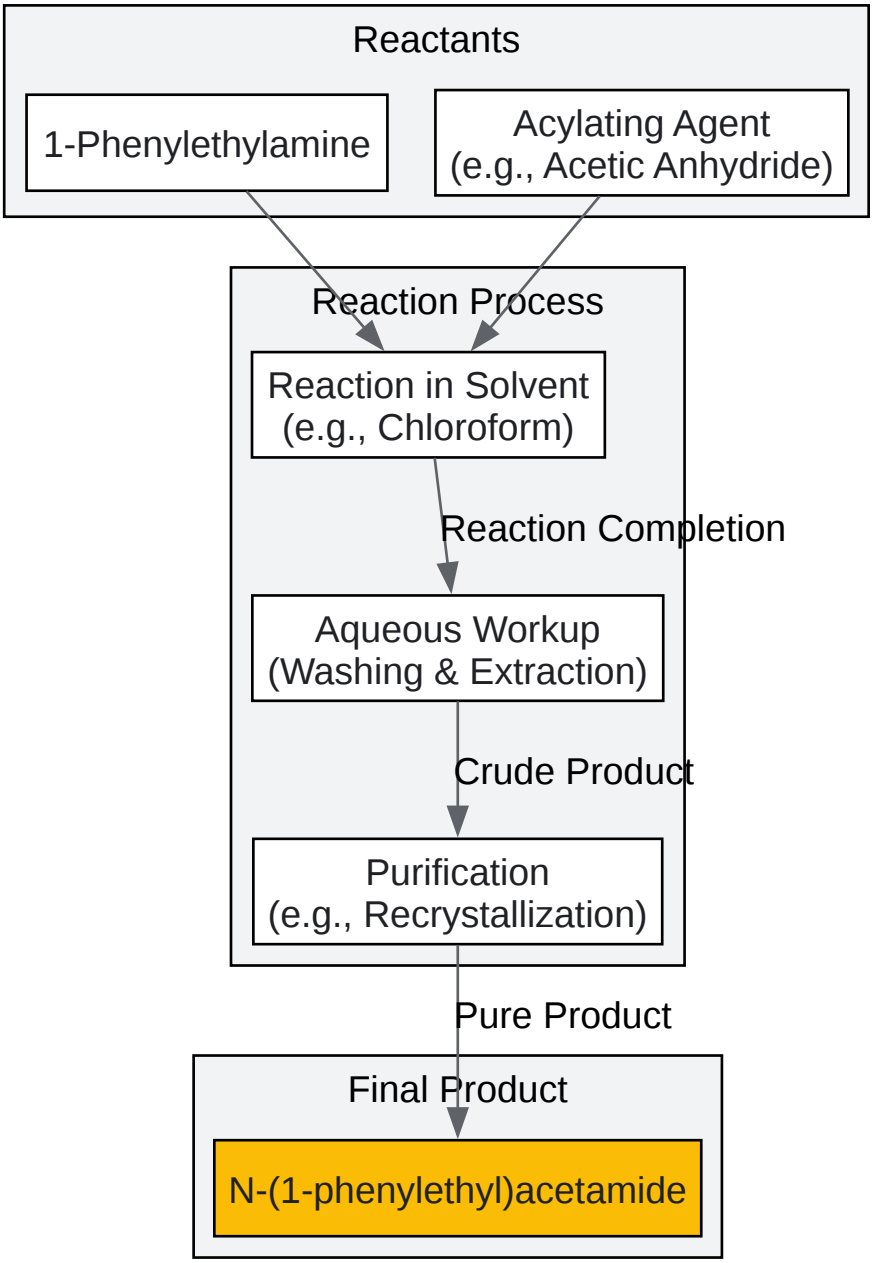
General Synthesis Workflow for N-(1-phenylethyl)acetamide



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Caption: A generalized workflow for the synthesis of **N-(1-phenylethyl)acetamide**.

Applications and Research Interest

N-(1-phenylethyl)acetamide and its derivatives are valuable in several areas of chemical and pharmaceutical science:

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- Asymmetric Synthesis: The chiral nature of this compound makes it a useful building block and intermediate in asymmetric synthesis, allowing for the introduction of chirality into more complex molecules.[2] The well-defined stereochemistry is crucial for controlling the stereoselectivity of chemical reactions.[2]

- Medicinal Chemistry: Due to its structural similarities to known bioactive molecules, it serves as a lead compound for the development of new drugs.[2] Research has explored its potential for analgesic, antimicrobial, and neuroprotective effects.[2]

- Material Science: The amide bond present in the molecule can form strong hydrogen bonds, making it of interest in the design of new polymers and self-assembling materials.[2]

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